

# Application Note: Determination of Potassium in Soil Samples using the Sodium Cobaltinitrite Method

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: POTASSIUM COBALTINITRITE

Cat. No.: B1143538

[Get Quote](#)

Audience: Researchers, scientists, and analytical chemists.

## Introduction

The determination of potassium ( $K^+$ ) levels in soil is crucial for assessing soil fertility and guiding appropriate fertilization strategies in agriculture. While modern instrumental techniques like Atomic Absorption (AA) and Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) are common, classical chemical methods remain valuable for their cost-effectiveness and utility in specific laboratory settings[1][2]. The sodium cobaltinitrite method is a well-established chemical technique for the quantitative analysis of potassium.

## Principle of the Method

The method is based on the reaction of potassium ions with a solution of sodium cobaltinitrite ( $Na_3[Co(NO_2)_6]$ ) in a weakly acidic medium (acetic acid)[3][4]. This reaction forms a sparingly soluble, yellow crystalline precipitate of potassium sodium cobaltinitrite ( $K_2Na[Co(NO_2)_6] \cdot H_2O$ ) [3][5]. The very low solubility of this salt allows for the separation of potassium from the soil extract[6]. The amount of potassium in the original sample can then be determined by quantifying the precipitate using gravimetric, volumetric, or colorimetric techniques[3][7].

The fundamental precipitation reaction is:  $2K^+ + Na^+ + [Co(NO_2)_6]^{3-} \rightarrow K_2Na[Co(NO_2)_6] \downarrow$   
(yellow precipitate)

## Experimental Protocols

### Reagent Preparation

**Sodium Cobaltinitrite Reagent** This protocol is adapted from the methods described by Adie and Wood[3].

- **Solution A:** Dissolve 113 g of cobalt acetate in 300 mL of water and add 100 mL of glacial acetic acid.
- **Solution B:** Dissolve 220 g of sodium nitrite ( $\text{NaNO}_2$ ) in 400 mL of water.
- **Mixing:** Mix Solution A and Solution B.
- **Degassing:** Remove the nitric oxide gas that evolves by bubbling air through the solution or by evacuation[3][8].
- **Maturation:** Allow the solution to stand for 24 hours. During this time, a yellow precipitate may form if the reagents contain potassium impurities.
- **Final Preparation:** Filter the solution and dilute it to a final volume of 1 liter with distilled water[3]. Store in a dark, stoppered bottle.

Note: It is crucial to ensure all reagents are as free from potassium as possible by running blank tests[5].

### Soil Sample Preparation and Extraction

This protocol describes a general acid extraction method to bring soil potassium into solution[3]. Alternative extraction agents like ammonium acetate are also widely used, but care must be taken as ammonium ions can interfere with the cobaltinitrite precipitation[1][9].

- Weigh 10 g of air-dried soil (passed through a 2-mm sieve) into a flask.
- Add 20-30 mL of strong hydrochloric acid (HCl) and heat for an extended period (e.g., 48 hours in a loosely stoppered flask) to extract the potassium[3].
- After extraction, add an excess of sodium carbonate ( $\text{Na}_2\text{CO}_3$ ) solution and boil to precipitate interfering bases (e.g.,  $\text{Ca}^{2+}$ ,  $\text{Mg}^{2+}$ ).

- Filter the solution to remove the precipitated bases and soil residue.
- Acidify the filtrate with acetic acid and concentrate it by evaporation to a volume of approximately 10 mL[3]. This solution is now ready for potassium precipitation.

## Potassium Precipitation

- To the 10 mL of prepared soil extract, add 10 mL of the sodium cobaltinitrite reagent.
- Add more acetic acid if necessary to ensure the solution is acidic.
- An immediate yellow crystalline precipitate of potassium sodium cobaltinitrite will form[3].
- Allow the precipitate to settle completely. The settling time can vary, with recommendations ranging from a few hours to overnight (18-24 hours) to ensure complete precipitation[3][10].

## Quantification of Potassium

Three different methods can be used to quantify the amount of potassium from the precipitate.

Method A: Gravimetric Determination This method involves weighing the dried precipitate.

- Filter the settled precipitate using a pre-weighed filter crucible (e.g., a Gooch crucible).
- Wash the precipitate with small amounts of cold water acidified with acetic acid to remove any soluble impurities, followed by a final wash with alcohol[10].
- Dry the crucible containing the precipitate in an oven at approximately 120°C until a constant weight is achieved[10].
- The weight of the potassium can be calculated from the weight of the  $K_2Na[Co(NO_2)_6] \cdot H_2O$  precipitate using its molecular weight.

Method B: Volumetric (Titration) Determination This method quantifies the nitrite groups in the precipitate by titration with potassium permanganate ( $KMnO_4$ )[3][5].

- Collect the precipitate by filtration and wash it thoroughly as described in the gravimetric method.

- Transfer the precipitate and filter paper to a beaker containing a known excess volume of standard potassium permanganate solution and sulfuric acid.
- Heat the solution to boiling to oxidize the nitrite ions.
- After the reaction is complete, titrate the excess, unreacted  $\text{KMnO}_4$  with a standard solution of oxalic acid[5].
- The amount of  $\text{KMnO}_4$  consumed in the oxidation of the nitrite is used to calculate the amount of potassium. A factor of 1 mL of 0.1 N  $\text{KMnO}_4$  corresponding to 0.000830 g of  $\text{K}_2\text{O}$  can be used for a range of 3 to 50 mg  $\text{K}_2\text{O}$ [9].

Method C: Colorimetric Determination This method uses the nitrite from the precipitate to form a colored azo dye, which is then measured with a spectrophotometer[7].

- Isolate and wash the precipitate as previously described.
- Dissolve the precipitate in a suitable solvent.
- Use the dissolved nitrite to diazotize sulphanilic acid.
- Couple the resulting diazonium salt with dimethylaniline to form methyl orange, a colored compound.
- Measure the absorbance of the solution using a spectrophotometer at the appropriate wavelength.
- Determine the potassium concentration by comparing the absorbance to a standard curve prepared from known potassium concentrations[7].

## Data Presentation

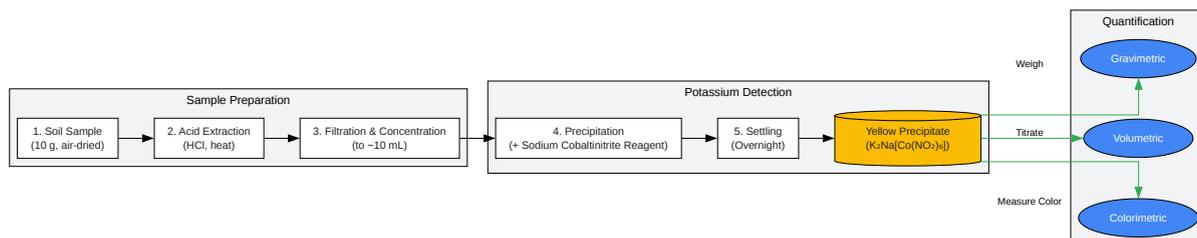
Table 1: Key Quantitative Parameters for the Cobaltinitrite Method

Parameter	Value / Description	Source
Precipitate Formula	$K_2Na[Co(NO_2)_6] \cdot H_2O$	[3]
Volumetric Factor ( $K_2O$ )	1 mL of 0.1 N $KMnO_4 \approx$ 0.000830 g $K_2O$	[9]
Applicable Range (Volumetric)	3 to 50 mg $K_2O$	[9]
Water Solubility of $K_3[Co(NO_2)_6]$	1 g dissolves in 1120 g of water at 17°C	[6]

Table 2: Comparison of Quantification Methods

Method	Principle	Advantages	Disadvantages
Gravimetric	Direct weighing of the dried precipitate.	Simple, direct measurement.	Can be time-consuming due to drying; requires careful handling to avoid loss of precipitate.
Volumetric	Titration of the nitrite in the precipitate with $KMnO_4$ .	Faster than gravimetric; good accuracy within the specified range[9].	Requires preparation and standardization of multiple reagents ( $KMnO_4$ , oxalic acid).
Colorimetric	Spectrophotometric measurement of a colored product formed from the nitrite.	High sensitivity, suitable for small amounts of potassium; ideal for routine analysis of many samples[7].	Indirect method; requires a standard curve and spectrophotometer; susceptible to color instability[7].

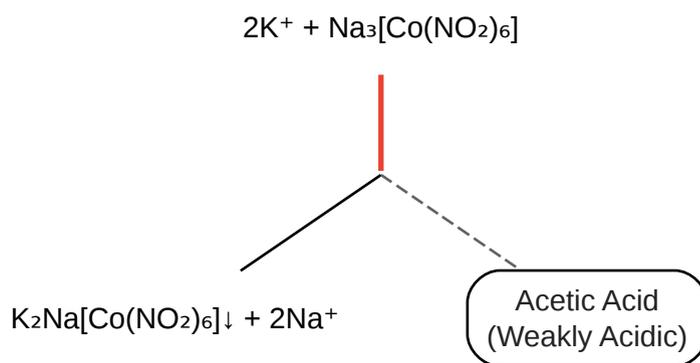
## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for potassium determination in soil using the sodium cobaltinitrite method.

Core Precipitation Reaction



[Click to download full resolution via product page](#)

Caption: Chemical reaction for the precipitation of potassium with sodium cobaltinitrite.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. horiba.com [horiba.com]
- 2. Rapid quantitative analysis of potassium in soil based on direct-focused laser ablation-laser induced breakdown spectroscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 3. ia800805.us.archive.org [ia800805.us.archive.org]
- 4. Sodium cobaltinitrite | CoN6Na3O12 | CID 159748 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. The cobaltinitrite (volumetric) method of estimating potassium in soil-extracts | The Journal of Agricultural Science | Cambridge Core [cambridge.org]
- 6. ic.unicamp.br [ic.unicamp.br]
- 7. scribd.com [scribd.com]
- 8. m.youtube.com [m.youtube.com]
- 9. The cobaltinitrite (volumetric) method of estimating potassium in soil-extracts | The Journal of Agricultural Science | Cambridge Core [cambridge.org]
- 10. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Application Note: Determination of Potassium in Soil Samples using the Sodium Cobaltinitrite Method]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1143538#using-potassium-cobaltinitrite-for-the-detection-of-potassium-in-soil-samples>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)